

Application Notes and Protocols: Formulation and Stability Analysis of Magurlit Granules

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Compound of Interest

Compound Name: *Magurlit*
CAS No.: *78090-19-4*
Cat. No.: *B1227794*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Magurlit granules are a pharmaceutical formulation designed for oral administration, typically containing a combination of active pharmaceutical ingredients (APIs) including magnesium citrate, potassium citrate, sodium citrate, and pyridoxine hydrochloride (Vitamin B6). This formulation is often utilized for the prevention and management of urinary calculi (kidney stones). The effervescent nature of the granules, upon dissolution in water, provides a palatable and easily administered dosage form.

These application notes provide a comprehensive overview of a representative formulation of **Magurlit** granules, detailed experimental protocols for their preparation via wet granulation, and a robust framework for conducting stability analysis in accordance with ICH guidelines. The information presented herein is intended to serve as a practical guide for researchers and professionals involved in the development and quality control of similar pharmaceutical products.

Data Presentation

Table 1: Representative Formulation of Magurlit Granules

Component	Function	Quantity per 5g Sachet	Justification
Magnesium Citrate	Active Pharmaceutical Ingredient	400 mg	Provides magnesium ions.
Potassium Citrate	Active Pharmaceutical Ingredient	1100 mg	Provides potassium and citrate ions.
Sodium Citrate	Active Pharmaceutical Ingredient	800 mg	Provides sodium and citrate ions.
Pyridoxine Hydrochloride (Vitamin B6)	Active Pharmaceutical Ingredient	25 mg	Vitamin supplement. [1]
Citric Acid (Anhydrous)	Acid Source (Effervescence)	1200 mg	Reacts with bicarbonate to produce effervescence.
Sodium Bicarbonate	Alkali Source (Effervescence)	1000 mg	Reacts with acid to produce carbon dioxide.
Povidone (PVP K30)	Binder	200 mg	Facilitates granule formation.
Orange Flavor	Flavoring Agent	200 mg	Improves palatability.
Aspartame	Sweetener	75 mg	Provides sweetness.

Table 2: Stability Study Protocol and Conditions

Parameter	Specification
Storage Conditions	
Long-term	25°C ± 2°C / 60% RH ± 5% RH[2]
Intermediate	30°C ± 2°C / 65% RH ± 5% RH[2]
Accelerated	40°C ± 2°C / 75% RH ± 5% RH[2]
Testing Frequency	
Long-term	0, 3, 6, 9, 12, 18, 24, 36 months[2]
Intermediate	0, 3, 6 months
Accelerated	0, 3, 6 months[2]
Packaging	Moisture-impermeable sachets (e.g., aluminum foil laminate)

Table 3: Acceptance Criteria for Stability Testing

Test	Acceptance Criteria
Appearance	White to off-white granules, free from clumping.
Assay of APIs	90.0% - 110.0% of the label claim for each API.
pH of Reconstituted Solution	4.0 - 5.5
Moisture Content	Not more than 0.5% w/w.
Effervescence Time	Complete dissolution within 5 minutes.
Degradation Products	Individual unknown impurity: NMT 0.2% Total impurities: NMT 1.0%

Experimental Protocols

Protocol 1: Formulation of Magurlit Granules by Wet Granulation

Objective: To prepare effervescent granules containing magnesium citrate, potassium citrate, sodium citrate, and pyridoxine hydrochloride using a wet granulation technique.

Materials and Equipment:

- Magnesium Citrate, Potassium Citrate, Sodium Citrate, Pyridoxine HCl, Citric Acid, Sodium Bicarbonate, Povidone (PVP K30), Orange Flavor, Aspartame.
- Planetary mixer or high-shear granulator.
- Fluid bed dryer or tray dryer.
- Sieves (e.g., 16 mesh and 20 mesh).
- Blender.
- Sachet filling machine.

Procedure:

- Sieving: Pass all active pharmaceutical ingredients and excipients (except the binder) through a 20-mesh sieve to ensure uniformity and remove any lumps.
- Dry Mixing: Transfer the sieved powders into a planetary mixer or the bowl of a high-shear granulator. Mix for 15 minutes to achieve a homogenous blend.
- Binder Preparation: Prepare the granulating fluid by dissolving Povidone (PVP K30) in a suitable volume of purified water or ethanol.
- Wet Granulation: Slowly add the binder solution to the powder blend under continuous mixing. Continue mixing until a suitable wet mass with a dough-like consistency is formed.^[3]
^[4]
- Wet Milling: Pass the wet mass through a 16-mesh sieve to form coarse granules.
- Drying: Dry the wet granules in a fluid bed dryer at an inlet temperature of 50-60°C until the moisture content is below 0.5%. Alternatively, a tray dryer can be used at a similar temperature.^[5]

- Dry Milling: Pass the dried granules through a 20-mesh sieve to obtain uniform granule size.
- Final Blending: Add the sieved orange flavor and aspartame to the dried granules and blend for 5 minutes in a suitable blender.
- Packaging: Fill the final granule blend into pre-weighed, moisture-impermeable sachets.

Protocol 2: Stability Analysis of Magurlit Granules

Objective: To evaluate the stability of **Magurlit** granules under specified storage conditions over a defined period.

Methodology:

- Sample Preparation: Prepare multiple batches of **Magurlit** granules as per Protocol 1 and package them in the final proposed packaging.
- Storage: Place the packaged samples in stability chambers maintained at the conditions specified in Table 2.[\[2\]](#)
- Testing: At each time point indicated in Table 2, withdraw samples and perform the following tests as per the established and validated analytical methods.
 - Appearance: Visually inspect the granules for any changes in color, texture, or for the presence of clumps.
 - Assay of APIs (HPLC Method):
 - Principle: A stability-indicating High-Performance Liquid Chromatography (HPLC) method should be developed and validated for the simultaneous quantification of magnesium citrate, potassium citrate, sodium citrate, and pyridoxine hydrochloride.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Due to the different properties of the analytes (organic molecule vs. inorganic salts), a combination of methods might be necessary. For instance, pyridoxine HCl can be quantified using a C18 column with a UV detector, while the citrate salts might require ion chromatography or a different HPLC method with a conductivity detector.
 - Proposed HPLC Method for Pyridoxine HCl:

- Column: C18 (250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: A gradient of phosphate buffer and acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 291 nm.
- Proposed Method for Citrate Salts (Ion Chromatography):
 - Column: Anion-exchange column.
 - Mobile Phase: Sodium hydroxide gradient.
 - Detection: Suppressed conductivity detection.
- Validation: The analytical methods must be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision, and robustness.
- pH of Reconstituted Solution: Dissolve the contents of one sachet in 200 mL of purified water and measure the pH using a calibrated pH meter.
- Moisture Content: Determine the water content using the Karl Fischer titration method.
- Effervescence Time: Place the contents of one sachet into a beaker containing 200 mL of water at 20-25°C. Record the time taken for the effervescence to cease and for the granules to dissolve completely.
- Degradation Products: Analyze the samples using the validated stability-indicating HPLC method(s) to identify and quantify any degradation products.

Protocol 3: Forced Degradation Studies

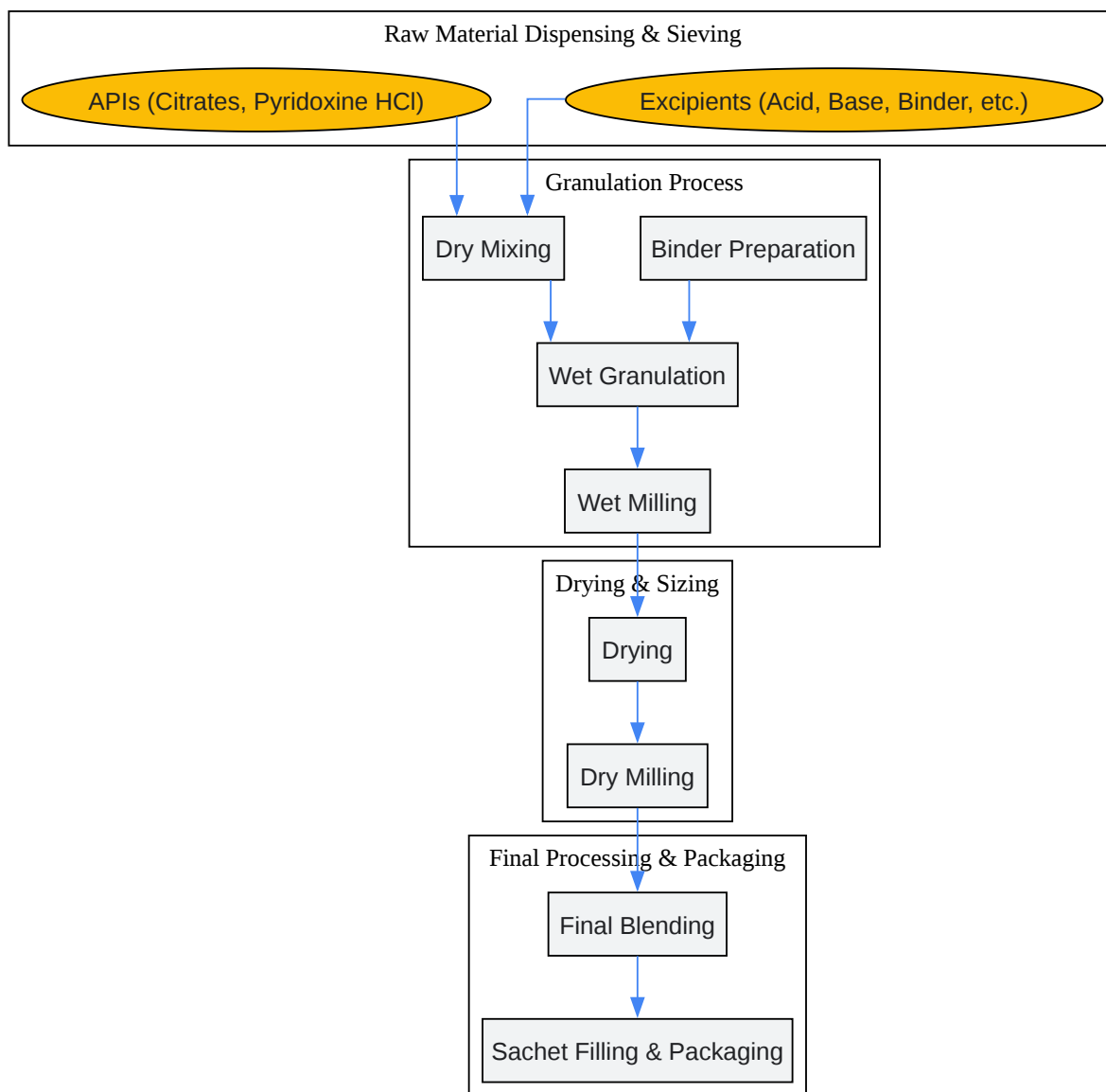
Objective: To identify potential degradation products and establish the intrinsic stability of the drug product. This study is crucial for the development and validation of a stability-indicating analytical method.^{[10][11]}

Procedure: Expose the **Magurlit** granules to the following stress conditions:

- Acid Hydrolysis: Reflux in 0.1 N HCl at 60°C for 2 hours.
- Base Hydrolysis: Reflux in 0.1 N NaOH at 60°C for 2 hours.
- Oxidative Degradation: Treat with 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Expose to dry heat at 80°C for 48 hours.
- Photostability: Expose to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.[\[2\]](#)

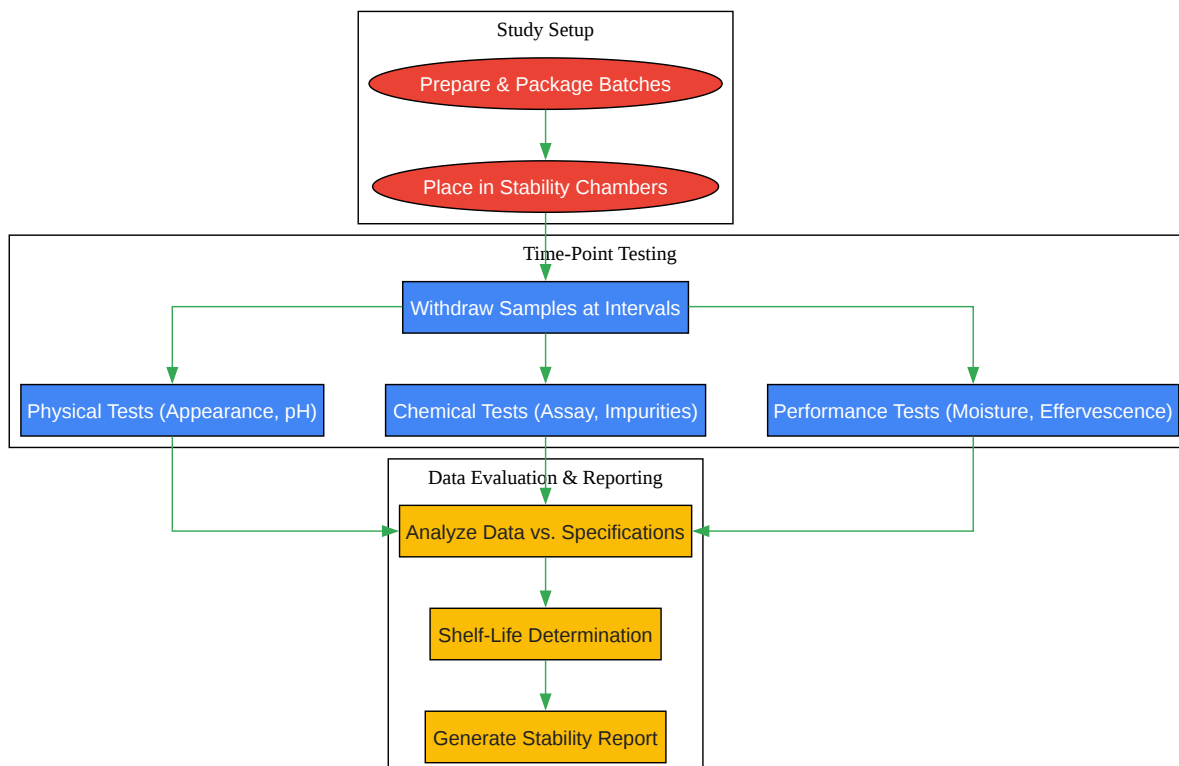
After exposure, analyze the stressed samples using the developed HPLC method to assess for degradation and to ensure that the degradation products are well-resolved from the parent peaks.

Mandatory Visualization



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Caption: Workflow for the formulation of **Magurlit** granules.



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Caption: Workflow for the stability analysis of **Magurlit** granules.

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